

physical properties of 3-Chlorothiophene-2-carbonyl chloride

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Compound of Interest

Compound Name: 3-Chlorothiophene-2-carbonyl chloride

Cat. No.: B1586821

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An In-Depth Technical Guide to **3-Chlorothiophene-2-carbonyl chloride**: Properties, Handling, and Synthetic Utility

Section 1: Introduction and Overview

3-Chlorothiophene-2-carbonyl chloride is a halogenated heterocyclic compound of significant interest to the scientific community, particularly those in pharmaceutical and agrochemical research. As a derivative of thiophene, a core structure in many bioactive molecules, this compound serves as a highly reactive and versatile chemical intermediate.^{[1][2]} Its utility stems from the presence of two key functional groups: the electron-rich thiophene ring and the highly electrophilic acyl chloride. This unique combination allows for its use as a building block to introduce the 3-chloro-2-thenoyl moiety into a wide range of molecular scaffolds, facilitating the development of novel compounds with potential therapeutic or agricultural applications.^{[1][3]} This guide provides a comprehensive overview of its physical properties, safe handling protocols, and fundamental synthetic applications, designed for researchers and drug development professionals.

Section 2: Compound Identification

Precise identification is the foundation of all chemical research and application. The key identifiers for **3-Chlorothiophene-2-carbonyl chloride** are summarized below.

Identifier	Value	Source(s)
CAS Number	86427-02-3	[3] [4] [5]
Molecular Formula	C ₅ H ₂ Cl ₂ OS	[4] [5]
Molecular Weight	181.04 g/mol	[3] [5]
IUPAC Name	3-chlorothiophene-2-carbonyl chloride	[5]
Canonical SMILES	<chem>ClC(=O)C1=C(Cl)C=CS1</chem>	[5]
Synonyms	3-chloro-thiophene-2-carbonyl chloride, 3-chloro-2-thiophenecarbonyl chloride	[5]

Section 3: Physicochemical Properties

The physical and chemical properties of **3-Chlorothiophene-2-carbonyl chloride** dictate its behavior in experimental settings and are crucial for designing synthetic routes and ensuring safe handling.

Property	Value / Description	Source(s)
Appearance	Expected to be a colorless to light yellow liquid or low-melting solid, similar to its isomers.	[6] [7]
Melting Point	Data not readily available. The isomeric compound, 5-chlorothiophene-2-carbonyl chloride, has a melting point of 4°C.	[6] [8]
Boiling Point	Data not readily available. The isomer, 5-chlorothiophene-2-carbonyl chloride, boils at 122-127°C / 16 Torr or 225°C at atmospheric pressure.	[6] [8]
Density	Data not readily available. The isomer, 5-chlorothiophene-2-carbonyl chloride, has a density of approximately 1.50 g/cm ³ .	[6] [7]
Solubility	Reacts with water and protic solvents (e.g., alcohols). [7] Expected to be soluble in aprotic organic solvents like chloroform, carbon tetrachloride, and ethers. [6] [9]	
Purity	Commercially available with purities of 95% to >97%.	[4] [5]
Moisture Sensitivity	Highly sensitive to moisture. It readily hydrolyzes to form 3-chlorothiophene-2-carboxylic acid and corrosive hydrochloric acid. [7]	

Section 4: Safety, Handling, and Storage

Trustworthiness through Procedural Causality: The hazardous nature of **3-Chlorothiophene-2-carbonyl chloride** is a direct consequence of its high reactivity. Understanding this link is key to its safe manipulation. The acyl chloride group is a potent electrophile that reacts exothermically with nucleophiles, including the water present in biological tissues and atmospheric moisture. This reaction (hydrolysis) produces hydrochloric acid (HCl), which is responsible for the compound's severe corrosive effects.

Hazard Profile:

- GHS Classification: Skin Corrosion/Irritation, Category 1B; Serious Eye Damage/Eye Irritation, Category 1.[\[10\]](#)
- Hazard Statements: H314 - Causes severe skin burns and eye damage.[\[5\]](#)[\[10\]](#) May also cause respiratory irritation.[\[10\]](#)

Recommended Handling Protocols:

- Personal Protective Equipment (PPE): Always handle this compound within a certified chemical fume hood.[\[10\]](#) Wear chemical-resistant gloves (e.g., nitrile), chemical safety goggles, and a lab coat.[\[7\]](#)[\[10\]](#) A face shield is recommended for splash protection.
- Dispensing: Use only under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation from moisture.[\[10\]](#)
- Spill Management: Absorb spills with an inert, dry material (e.g., sand or vermiculite) and place in a sealed container for hazardous waste disposal. Do not use water or combustible materials.

First Aid Measures:

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[10\]](#)
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and seek

immediate medical attention.[5][10]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[10]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][10]

Storage Conditions:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area designated for corrosive materials.[10]
- The container should be kept under an inert gas like nitrogen to maintain the compound's integrity.[10]
- Store locked up and away from incompatible materials such as bases, strong oxidizing agents, amines, and moisture.[10]

Section 5: Synthesis and Reactivity

Expertise in Application: **3-Chlorothiophene-2-carbonyl chloride**'s value lies in its predictable reactivity as an acylating agent. It readily undergoes nucleophilic acyl substitution, making it an excellent precursor for amides, esters, and other carbonyl derivatives.

Reactivity Profile

The primary reaction pathway involves the attack of a nucleophile (e.g., an amine, alcohol, or carbanion) on the electrophilic carbonyl carbon. This is followed by the elimination of the chloride ion, which is an excellent leaving group, to form a new carbonyl compound. This reactivity is the cornerstone of its use in building more complex molecules.[1][11]

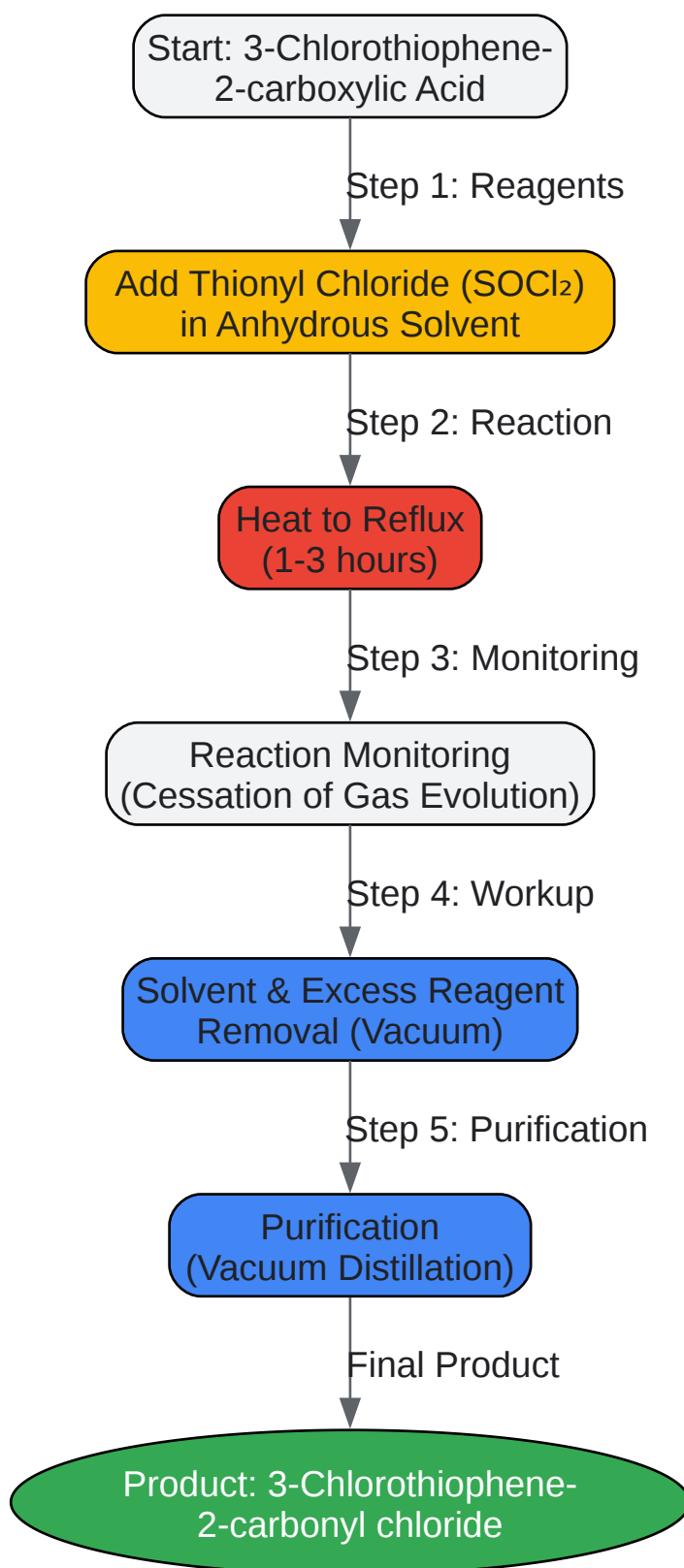
Synthetic Protocol: Preparation from 3-Chlorothiophene-2-carboxylic acid

The most direct and common method for synthesizing **3-Chlorothiophene-2-carbonyl chloride** is via the chlorination of its parent carboxylic acid. Thionyl chloride (SOCl_2) is an ideal reagent for this transformation because the reaction byproducts, sulfur dioxide (SO_2) and

hydrogen chloride (HCl), are gases that can be easily removed, simplifying the purification process.[\[11\]](#)

Step-by-Step Methodology:

- **Setup:** In a chemical fume hood, equip a round-bottom flask with a reflux condenser and a gas outlet connected to a scrubber (containing a sodium hydroxide solution to neutralize HCl and SO₂). Ensure all glassware is thoroughly dried to prevent premature hydrolysis.
- **Inert Atmosphere:** Purge the entire apparatus with an inert gas, such as nitrogen or argon.
- **Reagent Addition:** Charge the flask with 3-chlorothiophene-2-carboxylic acid (1.0 eq) and a suitable anhydrous, non-polar solvent such as carbon tetrachloride.[\[9\]](#)
- **Chlorination:** Add thionyl chloride (SOCl₂, ~2.0 eq) dropwise to the stirred suspension. The reaction can be exothermic, so initial cooling in an ice bath may be necessary.
- **Reaction:** After the addition is complete, heat the mixture to reflux for 1-3 hours to drive the reaction to completion.[\[12\]](#) Reaction progress can be monitored by the cessation of gas evolution.
- **Workup:** Allow the mixture to cool to room temperature. Carefully remove the excess thionyl chloride and solvent under reduced pressure (rotary evaporation).
- **Purification:** The crude product can be purified by vacuum distillation to yield the final **3-Chlorothiophene-2-carbonyl chloride**.[\[12\]](#)



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